

# An In-Depth Technical Guide to N-Methylformamide

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## Compound of Interest

Compound Name: *Methylenediformamide*

Cat. No.: B1582979

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A Note on Nomenclature: The term "**Methylenediformamide**" as specified in the query is not a standard chemical identifier. Based on the structural similarity of the name, this guide focuses on N-Methylformamide (NMF), a closely related and widely used chemical. This document provides a comprehensive overview of its properties, synthesis, applications, and safety protocols, designed for researchers, scientists, and professionals in drug development.

## Core Chemical Identity

N-Methylformamide (NMF) is a colorless, nearly odorless secondary amide with the molecular formula  $\text{CH}_3\text{NHCHO}$ .<sup>[1]</sup> It exists as a liquid at room temperature and is primarily utilized as a reagent in various organic syntheses, and to a lesser extent, as a highly polar solvent.<sup>[1]</sup>

## Key Identifiers

Identifier	Value
CAS Number	123-39-7 <sup>[2][3]</sup>
Molecular Formula	$\text{C}_2\text{H}_5\text{NO}$ <sup>[1][2]</sup>
IUPAC Name	N-Methylformamide <sup>[2]</sup>
Synonyms	Methylformamide, NMF <sup>[1]</sup>

## Physicochemical Properties

NMF's utility in various applications stems from its distinct physical and chemical properties. It is a viscous, colorless liquid that is miscible with water.[\[1\]](#)[\[2\]](#)

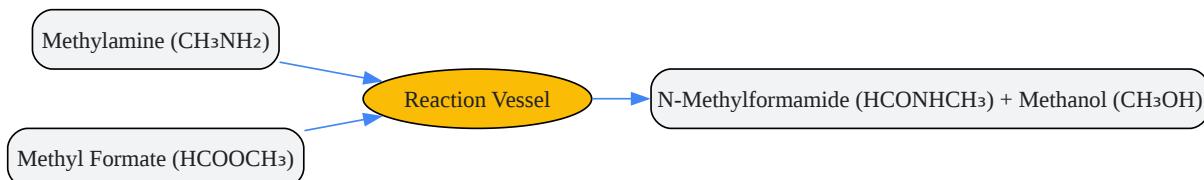
## Table of Properties

Property	Value	Source
Molecular Weight	59.07 g/mol	<a href="#">[2]</a>
Appearance	Colorless liquid	<a href="#">[1]</a>
Odor	Faint, amine-like	<a href="#">[1]</a> <a href="#">[2]</a>
Density	1.011 g/mL at 25 °C	<a href="#">[1]</a>
Melting Point	-4 °C	<a href="#">[1]</a>
Boiling Point	182.5 - 199 °C	<a href="#">[1]</a> <a href="#">[2]</a>
Flash Point	111 °C	<a href="#">[1]</a>
Solubility	Miscible with water. Soluble in chloroform, alcohols, acetone, and ethyl acetate. Insoluble in diethyl ether and petroleum ether.	<a href="#">[1]</a> <a href="#">[3]</a>
Refractive Index (n <sub>20</sub> /D)	1.432	<a href="#">[1]</a>

## Synthesis of N-Methylformamide

The primary industrial synthesis of N-Methylformamide involves the reaction of methylamine with methyl formate.[\[1\]](#) An alternative, less common method is the transamidation of formamide with methylamine.[\[1\]](#)

## Primary Synthesis Workflow



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Caption: Primary synthesis route of N-Methylformamide.

## Experimental Protocol: Synthesis from Methylamine and Methyl Formate

This protocol describes a general laboratory-scale synthesis.

### Materials:

- Methylamine (solution in a suitable solvent or as a gas)
- Methyl formate
- Reaction flask equipped with a reflux condenser, dropping funnel, and magnetic stirrer
- Heating mantle
- Distillation apparatus

### Procedure:

- Reaction Setup: Charge the reaction flask with methyl formate.
- Addition of Methylamine: Slowly add the methylamine solution to the stirred methyl formate through the dropping funnel. The reaction is exothermic and may require cooling to maintain a controlled temperature.

- Reaction: After the addition is complete, heat the mixture to reflux for a specified period to drive the reaction to completion.
- Purification: The resulting mixture contains N-methylformamide and methanol. Separate the N-methylformamide by fractional distillation. The lower boiling point of methanol allows for its removal, leaving behind the purified N-methylformamide.

## Applications in Research and Drug Development

N-Methylformamide serves as a versatile, highly polar solvent and a valuable reagent in organic synthesis, including applications within the pharmaceutical industry.

### Key Application Areas

- Specialized Solvent: NMF is used as a specialized solvent in oil refineries.[\[1\]](#)
- Precursor in Amidation Reactions: It is a precursor in specific amidation reactions where other formamides like formamide or dimethylformamide (DMF) may not be suitable.[\[1\]](#)
- Insecticide Synthesis: NMF is a key component in the production of the insecticide formothion.[\[1\]](#)
- Pharmaceutical Synthesis: While less common than DMF, NMF can be used as a solvent and reagent in the synthesis of various active pharmaceutical ingredients (APIs). Its high polarity is advantageous for dissolving a range of starting materials and intermediates.

## Spectroscopic Characterization

Spectroscopic data is crucial for the identification and quality control of N-Methylformamide.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: Both  $^1\text{H}$  and  $^{13}\text{C}$  NMR are used to confirm the structure of NMF. The presence of cis and trans isomers due to the restricted rotation around the C-N amide bond can be observed.[\[4\]](#)
- Infrared (IR) Spectroscopy: The IR spectrum of NMF shows characteristic peaks for the N-H, C=O (amide I), and C-N stretching vibrations, which can also be used to distinguish between cis and trans isomers.[\[4\]](#)

- Mass Spectrometry (MS): Mass spectrometry provides the molecular weight of NMF and its fragmentation pattern, which aids in its identification.

## Safety and Handling

N-Methylformamide presents several health hazards and should be handled with appropriate safety precautions.

## GHS Hazard Statements

- H312: Harmful in contact with skin.[\[1\]](#)
- H360: May damage fertility or the unborn child.[\[1\]](#)

## Precautionary Statements

- P280: Wear protective gloves/ protective clothing/ eye protection/ face protection.[\[1\]](#)
- P308+P313: IF exposed or concerned: Get medical advice/ attention.[\[1\]](#)

## Handling and Storage

- Incompatibility: NMF is incompatible with strong oxidizing agents, acids, bases, and acid chlorides.[\[3\]](#)
- Storage: Store in a tightly closed container in a dry, well-ventilated area at room temperature.[\[3\]](#)

## Comparison with Related Formamides

NMF is structurally and functionally related to other simple formamides, most notably formamide and dimethylformamide (DMF).

Feature	N-Methylformamide (NMF)	Dimethylformamide (DMF)	Formamide
Structure	$\text{HCONHCH}_3$	$\text{HCON}(\text{CH}_3)_2$	$\text{HCONH}_2$
CAS Number	123-39-7	68-12-2	75-12-7
Boiling Point	~183 °C	~153 °C	~210 °C
Key Use	Specialized reagent	Common solvent	Reagent, solvent
Toxicity	Reproductive toxin	Hepatotoxin, possible carcinogen	Reproductive toxin

DMF is more widely used as an industrial solvent due to its greater stability.[\[3\]](#)

## Conclusion

N-Methylformamide is a significant chemical with specialized applications in organic synthesis and industry. Its unique properties as a polar solvent and a reactive intermediate make it a valuable tool for chemists. However, its associated health hazards necessitate strict adherence to safety protocols. For professionals in drug development, understanding the characteristics of NMF and its related formamides is crucial for solvent selection and reaction design.

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